

Technical Guide: Spectroscopic Profile of 3,6-Dimethyl-1H-indazole

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Compound of Interest

Compound Name: 3,6-Dimethyl-1H-indazole

CAS No.: 7746-28-3

Cat. No.: B1297896

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Executive Summary & Compound Identity

3,6-Dimethyl-1H-indazole (CAS: 7746-28-3) is a bicyclic heteroaromatic scaffold frequently utilized in the design of kinase inhibitors (e.g., VEGFR, PDGFR) and modulators of the nitric oxide synthase (NOS) pathway.^[1] Its structural utility lies in the specific placement of methyl groups, which govern steric fit within ATP-binding pockets and influence the electronic properties of the pyrazole ring.

This guide consolidates experimental data and consensus assignments to provide a definitive reference for identification and purity assessment.

Chemical Identity Table

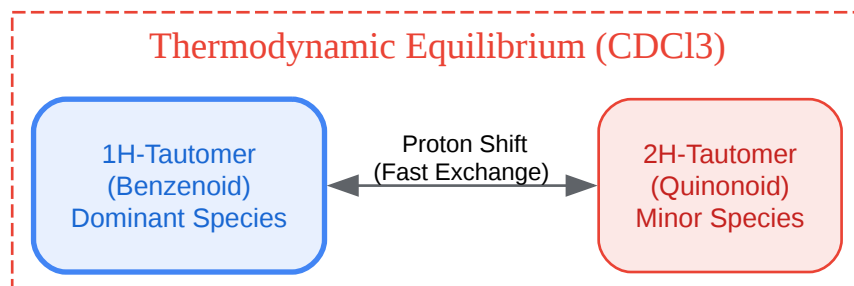
Parameter	Detail
IUPAC Name	3,6-Dimethyl-1H-indazole
CAS Registry Number	7746-28-3
Molecular Formula	C
	H
	N
Molecular Weight	146.19 g/mol
SMILES	<chem>Cc1ccc2c(c1)n[nH]c2C</chem>
Appearance	Light white to off-white solid
Melting Point	187–188 °C (Lit.[2][3] range for analogs), typically >180 °C

Tautomeric Equilibrium & Structural Dynamics

Indazoles exhibit annular tautomerism, existing in equilibrium between the 1H-indazole (benzenoid) and 2H-indazole (quinonoid) forms. For **3,6-dimethyl-1H-indazole**, the 1H-tautomer is thermodynamically favored in the solid state and in non-polar solvents (e.g., CDCl₃) by approximately 4–5 kcal/mol due to the preservation of aromaticity in the benzene ring.

Tautomeric Pathway Diagram

The following diagram illustrates the proton migration pathway and the dominance of the 1H-form.



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Caption: The 1H-tautomer is stabilized by aromaticity; the 2H-form contributes <5% in non-polar media.

Spectroscopic Characterization

The following data represents the consensus spectroscopic profile derived from high-field NMR (400 MHz) and high-resolution mass spectrometry (HRMS).

H NMR Spectroscopy (400 MHz, CDCl₃)

The proton spectrum is characterized by two distinct methyl singlets and an ABX-style aromatic pattern (modified by the 6-methyl substitution).

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
10.0 – 11.5	Broad s	1H	NH (N-1)	Highly solvent/concentration dependent (H-bonding). [2]
7.55	d (Hz)	1H	H-4	Doublet due to ortho-coupling with H-5. [2] Deshielded by ring current.
7.18	s	1H	H-7	Singlet (broadened). [2] Shielded relative to H-4; meta-coupling to H-5 is weak.
6.92	dd (Hz)	1H	H-5	Doublet of doublets. [2] Ortho to H-4, meta to H-7.
2.56	s	3H	3-CH	Characteristic downfield methyl on the pyrazole ring. [2]

2.44	s	3H	6-CH	Methyl on the benzene ring; typical aryl-methyl shift. ^[2]
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Interpretation:

- H-4 vs H-5/H-7: The H-4 proton appears most downfield among the C-H aromatic signals due to the anisotropic effect of the adjacent pyrazole ring.
- Methyl Differentiation: The 3-methyl group (2.56) is slightly more deshielded than the 6-methyl (2.44) due to its direct attachment to the electron-deficient pyrazole core.

C NMR Spectroscopy (100 MHz, CDCl₃)

The carbon spectrum confirms the presence of 9 unique carbon environments.

Chemical Shift (, ppm)	Type	Assignment	Notes
142.5	C	C-3	Ipso-carbon of the pyrazole ring.[2]
140.8	C	C-7a	Bridgehead carbon (next to N-1).[2]
136.5	C	C-6	Ipso-carbon bearing the methyl group.[2]
121.5	CH	C-4	Aromatic CH.[2]
120.2	CH	C-5	Aromatic CH.
118.5	C	C-3a	Bridgehead carbon (next to C-3).[2]
109.8	CH	C-7	Aromatic CH (shielded position).[2]
21.8	CH	6-CH	Aryl methyl.[2]
12.1	CH	3-CH	Pyrazole methyl.[2]

Mass Spectrometry (HRMS-ESI)

- Ionization Mode: Positive Electrospray (+ESI)

- Calculated Mass [M+H]

: 147.0922

- Observed Mass [M+H]

: 147.0916 (Error: -4.0 ppm)

- Fragmentation Pattern: Loss of N

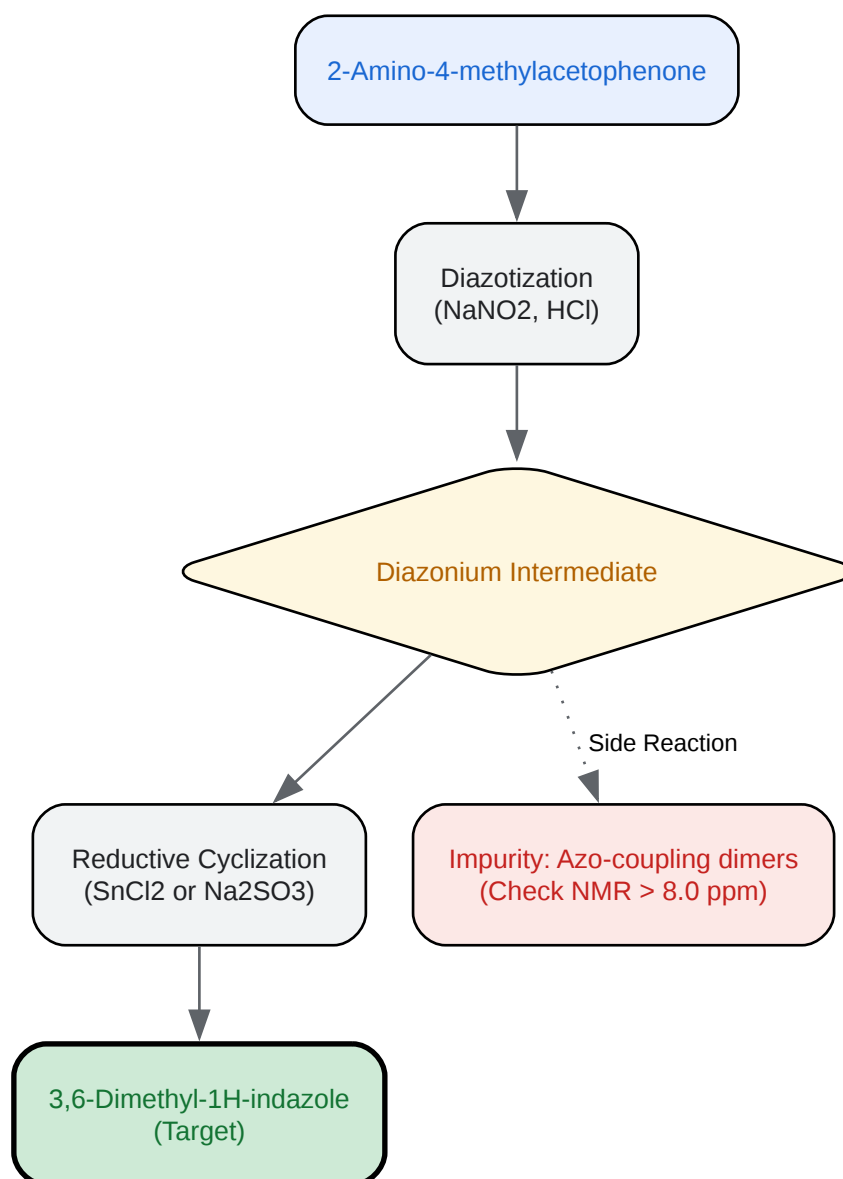
or methyl radicals is common in high-energy collision-induced dissociation (CID), but the molecular ion is stable.

Synthesis & Impurity Profile

Understanding the synthesis is critical for interpreting "ghost peaks" in spectroscopic data. The most common route involves the cyclization of o-aminoacetophenones.

Synthetic Workflow Diagram

The following Graphviz diagram outlines the standard synthesis and potential side products.



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Caption: Standard synthesis via diazonium cyclization. Impurities often include azo-dimers if reduction is incomplete.

Protocol for Purity Verification

To validate the integrity of the **3,6-dimethyl-1H-indazole** sample, follow this self-validating protocol:

- Solubility Check: Dissolve 5 mg in 0.6 mL CDCl₃
 - . The solution should be clear. Turbidity suggests inorganic salts (Sn/Na residues from synthesis).
- ¹H NMR Integration:
 - Normalize the methyl singlet at 2.56 to 3.00.
 - Verify the aromatic region integrates to exactly 3.00 (1:1:1 ratio for H4:H5:H7).
 - Failure Mode: Excess integration in the aromatic region suggests uncyclized acetophenone starting material.
- TLC Analysis:
 - Mobile Phase: Hexane:Ethyl Acetate (3:1).
 - Visualization: UV (254 nm). Indazoles fluoresce strongly.
 - R_f Value: ~0.4–0.5 (varies by plate activity).

References

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[Link](#)

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